

Squarylium dye III fluorescence quantum yield

0.65

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Squarylium dye III

CAS No.: 43134-09-4

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Photophysical Properties of Squarylium Dye III

The table below summarizes the key optical characteristics of **Squarylium dye III** as reported in literature, primarily in dichloromethane solvent [1] [2] [3].

Property	Value	Conditions / Notes
Fluorescence Quantum Yield (Φ)	0.65	In dichloromethane [1] [2] [3].
Absorption Maximum (λ_{abs})	627.3 nm [1], 627.25 nm [2]	Sharp, intense peak in the red to near-infrared region.
Molar Extinction Coefficient (ϵ)	309,000 cm^{-1}/M [1] [2]	At ~627 nm; indicates strong light-absorbing ability.
Emission Maximum (λ_{em})	~650 nm [3]	Typical for squaraine dyes; characteristic strong fluorescence.
Primary Solvent	Dichloromethane	Used for referenced absorption and emission measurements [1] [2].

Squarylium dyes are a class of organic compounds known for their intense absorption and fluorescence in the red and near-infrared region, derived from squaric acid [3] [4]. The high quantum yield of 0.65 for Squarylium III makes it a relatively efficient emitter [1].

Experimental Context and Protocols

The foundational data for Squarylium III originates from studies in the 1980s and 1990s, cited in the PhotochemCAD database [1] [2].

Reported Measurement Conditions

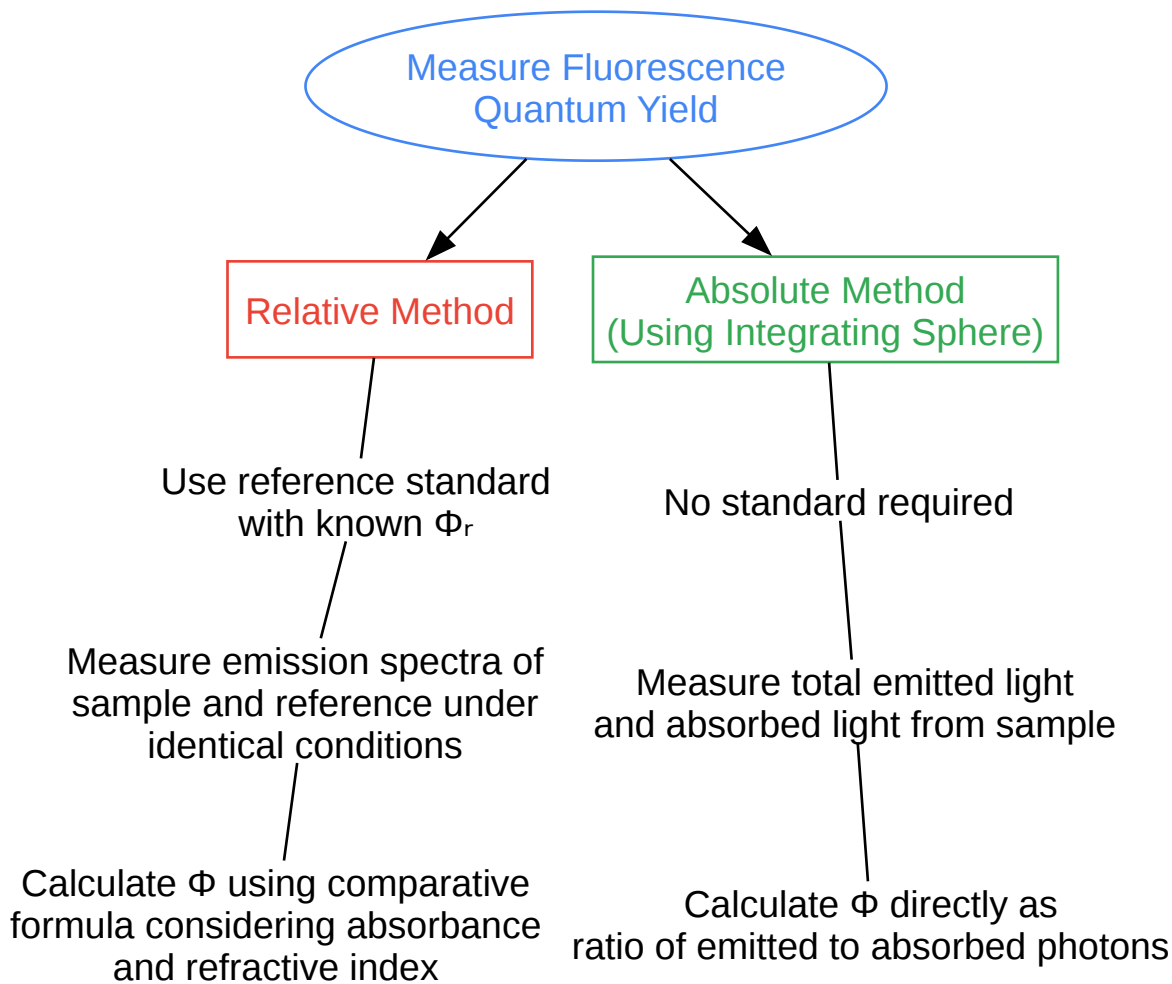
The fluorescence emission spectrum was measured on **December 11, 1997**, using a **Spex FluoroMax** spectrofluorometer with the following parameters [1]:

- **Excitation Wavelength:** 565 nm
- **Spectral Bandwidth:** 4.25 nm (for both excitation and emission monochromators)
- **Data Interval:** 0.5 nm
- **Integration Time:** 2.0 seconds
- **Sample Preparation:** Samples were prepared in 1 cm pathlength quartz cells with an absorbance of **less than 0.1** at the excitation and all emission wavelengths. This low density is critical to minimize the **inner-filter effect**, which can artificially reduce the measured fluorescence intensity. The dark counts were subtracted, and the spectra were corrected for the wavelength-dependent sensitivity of the instrument [1].

The quantum yield value of **0.65** was **referenced to a primary source (Law, 1987)** but the specific measurement protocol used in that original work is not detailed in the search results [1].

General Quantum Yield Measurement Methodologies

For context, the fluorescence quantum yield (Φ) is a measure of the efficiency of photon emission from an excited state and is defined as the ratio of photons emitted to photons absorbed [5] [6]. The following diagram outlines the two standard methods used to determine this value.



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Quantum yield measurement workflow

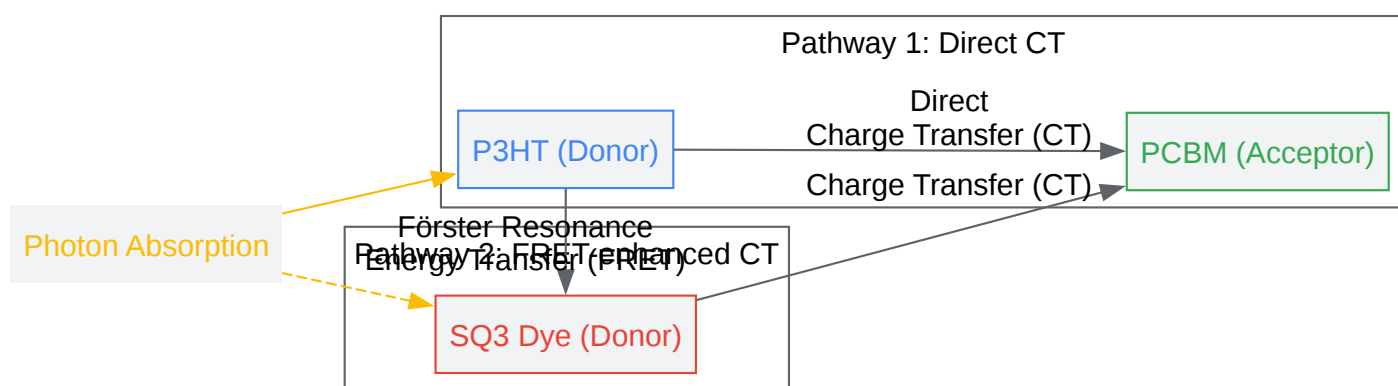
The **Relative Method** is common but requires a reference standard with a known quantum yield that emits in a similar wavelength region as the sample. The quantum yield of the sample (Φ) is calculated using the formula [5]: $\Phi = \Phi_r \times (\text{Int} / \text{Int}_r) \times (1 - 10^{-A_r} / 1 - 10^{-A}) \times (n^2 / n_r^2)$ Where Int is the integrated emission intensity, A is the absorbance at the excitation wavelength, and n is the refractive index of the solvent. The subscript _r denotes the values for the reference standard [5].

The **Absolute Method** uses an integrating sphere to capture all emitted light from the sample, eliminating the need for a reference standard and allowing measurement of a wider variety of sample types, including scattering solids [6].

Application in Solar Cells

Squarylium III has been researched as a component in organic photovoltaic devices to enhance light harvesting. One study incorporated SQ3 into the active layer of polymer solar cells based on **P3HT** and **PCBM** [7].

The role of the dye in this ternary blend is visualized in the following diagram, which shows the two proposed mechanisms for charge generation.



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Charge transfer pathways in P3HT:SQ3:PCBM blend

The study reported that the inclusion of SQ3, combined with thermal annealing, **broadened the absorption spectrum** of the active layer and resulted in an increase in power conversion efficiency from **1.9% to 3.9%** [7].

Guidance for Further Research

To obtain the most detailed experimental protocols for Squarylium III:

- **Consult the Primary Source:** Locate the original 1987 paper by K.-Y. Law in the *Journal of Physical Chemistry* for the definitive procedure behind the quantum yield measurement [1] [3].

- **Apply Standard Methods:** Follow established methodologies for determining fluorescence quantum yield using modern instrumentation, as outlined in the technical guides and reviews [5] [6].

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To cite this document: Smolecule. [Squarylium dye III fluorescence quantum yield 0.65]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b3713185#squarylium-dye-iii-fluorescence-quantum-yield-0-65>]

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